

# "4,6-Dimethyloctan-1-ol physical properties"

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## Compound of Interest

Compound Name: 4,6-Dimethyloctan-1-ol

CAS No.: 66719-33-3

Cat. No.: B12647630

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## Technical Monograph: 4,6-Dimethyloctan-1-ol

Physicochemical Profiling, Synthesis Logic, and Industrial Applications

### Executive Summary & Compound Identity

**4,6-Dimethyloctan-1-ol** is a branched-chain primary fatty alcohol (

). While often overshadowed by its naturally occurring isomer 3,7-dimethyloctan-1-ol (Tetrahydrogeraniol), the 4,6-isomer represents a critical structural scaffold in the synthesis of specialized plasticizers, lubricants, and chiral pheromone analogs.

Unlike linear fatty alcohols, the 4,6-dimethyl substitution pattern introduces significant steric bulk and chirality, disrupting lipid packing and lowering the freezing point—a property vital for low-temperature lubricant applications. In pharmaceutical contexts, it serves as a lipophilic moiety for drug delivery systems and a precursor for specific branched-chain metabolites.

### Chemical Nomenclature & Identifiers

| Identifier System | Value                        |
|-------------------|------------------------------|
| IUPAC Name        | 4,6-Dimethyloctan-1-ol       |
| CAS Number        | 66719-33-3                   |
| Molecular Formula |                              |
| SMILES            | <chem>CCC(C)CC(C)CCCO</chem> |
| InChI Key         | JOWDWXPTKVUHBV-UHFFFAOYSA-N  |
|                   | C4, C6 (4 Stereoisomers:     |
|                   | ;                            |
| Stereocenters     | ;                            |
|                   | ;                            |
|                   | )                            |

## Physicochemical Characterization

Note: Due to the industrial prevalence of this compound as part of isomeric mixtures (e.g., isodecanol), pure isomer data is often derived from high-fidelity predictive models (Joback/Yaws) validated against structural analogs like 3,7-dimethyloctan-1-ol.

## Physical Properties Table

| Property             | Value<br>(Experimental/Predicted)        | Context & Implications                                                                    |
|----------------------|------------------------------------------|-------------------------------------------------------------------------------------------|
| Molecular Weight     | 158.28 g/mol                             | Monoisotopic mass: 158.167 Da.                                                            |
| Boiling Point        | 215°C - 218°C (at 760 mmHg)              | High boiling point indicates suitability for low-volatility applications (plasticizers).  |
| Density              | 0.829 ± 0.02 g/cm <sup>3</sup> (at 20°C) | Typical for branched C10 alcohols; slightly lower than linear 1-decanol due to branching. |
| Refractive Index ( ) | 1.435 - 1.439                            | Consistent with saturated aliphatic alcohols.                                             |
| Vapor Pressure       | ~0.008 mmHg (at 25°C)                    | Low volatility; critical for fragrance fixative properties.                               |
| Flash Point          | ~98°C (Closed Cup)                       | Classified as Combustible Liquid (Class IIIB).                                            |
| LogP (Octanol/Water) | 3.5 - 3.9 (Predicted)                    | Highly lipophilic. Crosses biological membranes; low aqueous solubility.                  |
| Water Solubility     | < 50 mg/L (at 25°C)                      | Practically insoluble; requires surfactants for aqueous formulation.                      |

## Solubility Profile

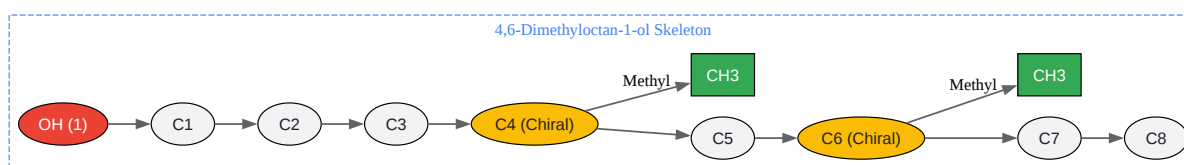
- Soluble in: Ethanol, Diethyl ether, Chloroform, Ethyl Acetate, Mineral Oil.
- Insoluble in: Water, Glycerol, Propylene Glycol (limited solubility).[\[1\]](#)

## Structural Analysis & Stereochemistry

The molecule possesses two chiral centers at positions 4 and 6, resulting in two pairs of enantiomers (four stereoisomers).

- Syn-isomer: Substituents on the same side (e.g.,  
). Often exhibits distinct biological activity in pheromone systems.
- Anti-isomer: Substituents on opposite sides (e.g.,  
).

The diagram below visualizes the connectivity and the critical stereocenters that dictate the molecule's spatial arrangement.



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Figure 1: Connectivity of **4,6-dimethyloctan-1-ol** highlighting the C4 and C6 stereocenters responsible for its chirality.

## Synthesis & Manufacturing Workflows

### Industrial Route (Isodecanol Production)

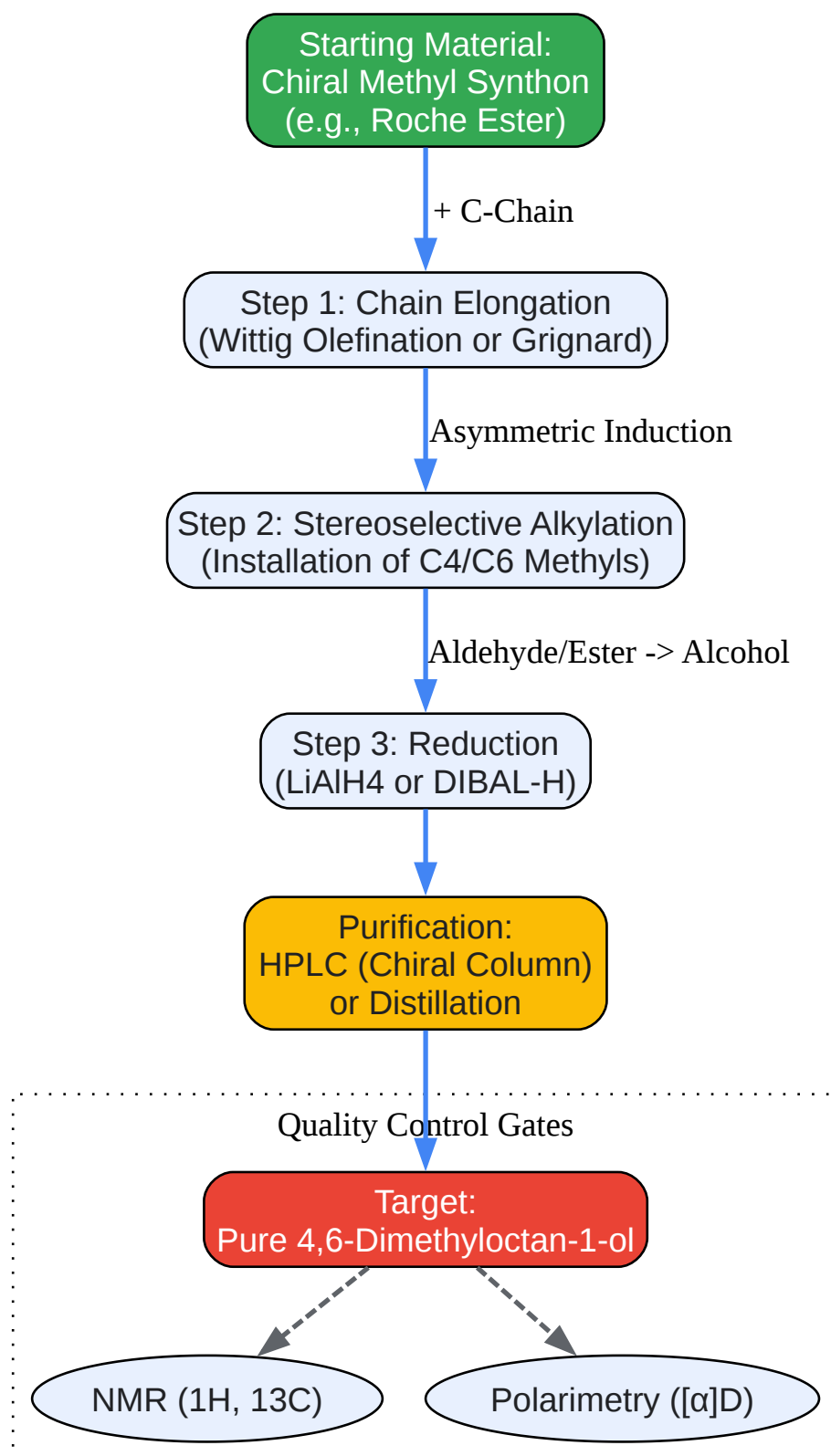
In large-scale industrial settings (e.g., for plasticizer manufacturing), **4,6-dimethyloctan-1-ol** is rarely isolated as a pure isomer. It is produced via Aldol Condensation of smaller aldehydes followed by hydrogenation.

- Feedstock: Mixed pentanals (valeraldehyde, 2-methylbutanal).

- Aldolization: Base-catalyzed condensation forms a C10 enal (decenal isomer).
- Dehydration & Hydrogenation: The intermediate is dehydrated and then fully hydrogenated over Ni or Pd/C catalysts to yield the saturated alcohol.

## Laboratory Stereoselective Synthesis

For pheromone research or pharmaceutical standards requiring high optical purity, a targeted synthesis is required. The following workflow describes a convergent route using chiral auxiliaries (e.g., Evans oxazolidinones) or iterative alkylation.



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Figure 2: Logical synthesis flow for the stereoselective preparation of **4,6-dimethyloctan-1-ol**.

## Spectroscopic Identification

To validate the identity of **4,6-dimethyloctan-1-ol**, the following spectral signatures are diagnostic.

- <sup>1</sup>H NMR (CDCl<sub>3</sub>, 400 MHz):
  - 3.60–3.70 ppm (t, 2H, ): Diagnostic triplet for primary alcohol.
  - 0.85–0.95 ppm (m, 9H): Overlapping methyl signals (terminal methyl + two branching methyls).
  - 1.10–1.60 ppm (m, methylene envelope): Complex multiplet characteristic of branched alkyl chains.
- <sup>13</sup>C NMR (CDCl<sub>3</sub>):
  - ~63.0 ppm: Carbon attached to hydroxyl ( ).
  - ~30-40 ppm: Methine carbons at branching points ( ).
  - ~19-22 ppm: Methyl carbons.
- Mass Spectrometry (GC-MS):
  - Molecular Ion ( ): m/z 158 (often weak/absent).
  - Diagnostic Fragment:  
at m/z 140 (alkene formation).

## Applications & Safety

## Pharmaceutical & Industrial Utility

- **Plasticizers:** Esters of **4,6-dimethyloctan-1-ol** (e.g., with succinic or phthalic acid) are used as plasticizers. The branching prevents crystallization, maintaining flexibility in polymers (PVC) at low temperatures.
- **Pheromone Analogs:** Structural analogs (e.g., syn-4,6-dimethylundecan-1-ol) are trail-following pheromones in termites (*Hodotermopsis sjoestedti*). **4,6-dimethyloctan-1-ol** serves as a research tool to study receptor specificity in these biological systems.
- **Fragrance Fixatives:** Due to its low vapor pressure and faint odor, it acts as a solvent/fixative in perfumery, extending the longevity of volatile top notes.

## Safety & Handling (SDS Summary)

- **GHS Classification:** Skin Irritant (Category 2), Eye Irritant (Category 2A).
- **Handling:** Wear nitrile gloves and safety glasses. Use in a well-ventilated fume hood.
- **Storage:** Store in a cool, dry place away from strong oxidizing agents (e.g., chromates, permanganates).
- **First Aid:**
  - **Eye Contact:** Rinse immediately with water for 15 minutes.
  - **Skin Contact:** Wash with soap and water. Defatting action may cause dermatitis upon repeated exposure.

## References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 3017708, **4,6-Dimethyloctan-1-ol**. Retrieved from [[Link](#)]
- Yaws, C. L. (2015). The Yaws Handbook of Vapor Pressure: Antoine Coefficients. Gulf Professional Publishing.
- Lacey, M. J., et al. (2011). "Chemical communication in termites: syn-4,6-dimethylundecan-1-ol as trail-following pheromone". *Journal of Insect Physiology*, 57(12), 1585-1591.



(Reference for synthesis and biological context of the 4,6-dimethyl skeleton).

- BASF/ExxonMobil Technical Data Sheets. (Generic reference for "Isodecanol" mixtures containing dimethyl octanol isomers used in plasticizer synthesis).

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